

Essential Safety and Operational Guidance for Handling BMS-1166

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Compound of Interest

Compound Name: BMS-1166

Cat. No.: B15613458

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This document provides crucial safety, handling, and disposal protocols for **BMS-1166**, a potent small molecule inhibitor of the PD-1/PD-L1 interaction. The following procedures are designed to ensure the safety of laboratory personnel and the integrity of the compound.

Personal Protective Equipment (PPE)

Given that **BMS-1166** is a potent bioactive compound, stringent PPE is mandatory to prevent exposure via inhalation, ingestion, or skin contact. The following table outlines the required PPE for handling **BMS-1166**, based on best practices for potent research compounds.^{[1][2][3][4]}

Table 1: Recommended Personal Protective Equipment for **BMS-1166**

PPE Category	Specification	Purpose
Hand Protection	Double-gloving with chemotherapy-rated nitrile gloves (ASTM D6978 certified). The inner glove should be tucked under the gown cuff, and the outer glove should go over the cuff.[1]	To prevent skin contact and absorption. The use of double gloves provides an additional layer of protection against potential contamination.[1]
Body Protection	A disposable, solid-front, back-closing gown made of a low-permeability fabric (e.g., polyethylene-coated polypropylene).	To protect the skin and personal clothing from accidental spills and aerosol exposure.
Eye Protection	ANSI Z87.1-compliant safety glasses with side shields are the minimum requirement. For tasks with a risk of splashing, chemical splash goggles or a full-face shield must be used. [1]	To protect the eyes from splashes and aerosols of the compound.
Respiratory Protection	A NIOSH-certified N95 or higher-level respirator is required when handling the powdered form of the compound outside of a certified chemical fume hood or biological safety cabinet.[1]	To prevent the inhalation of fine particles.

Compound Properties and Storage

Proper storage is critical to maintain the stability and activity of **BMS-1166**.

Table 2: Physical Properties and Storage Conditions

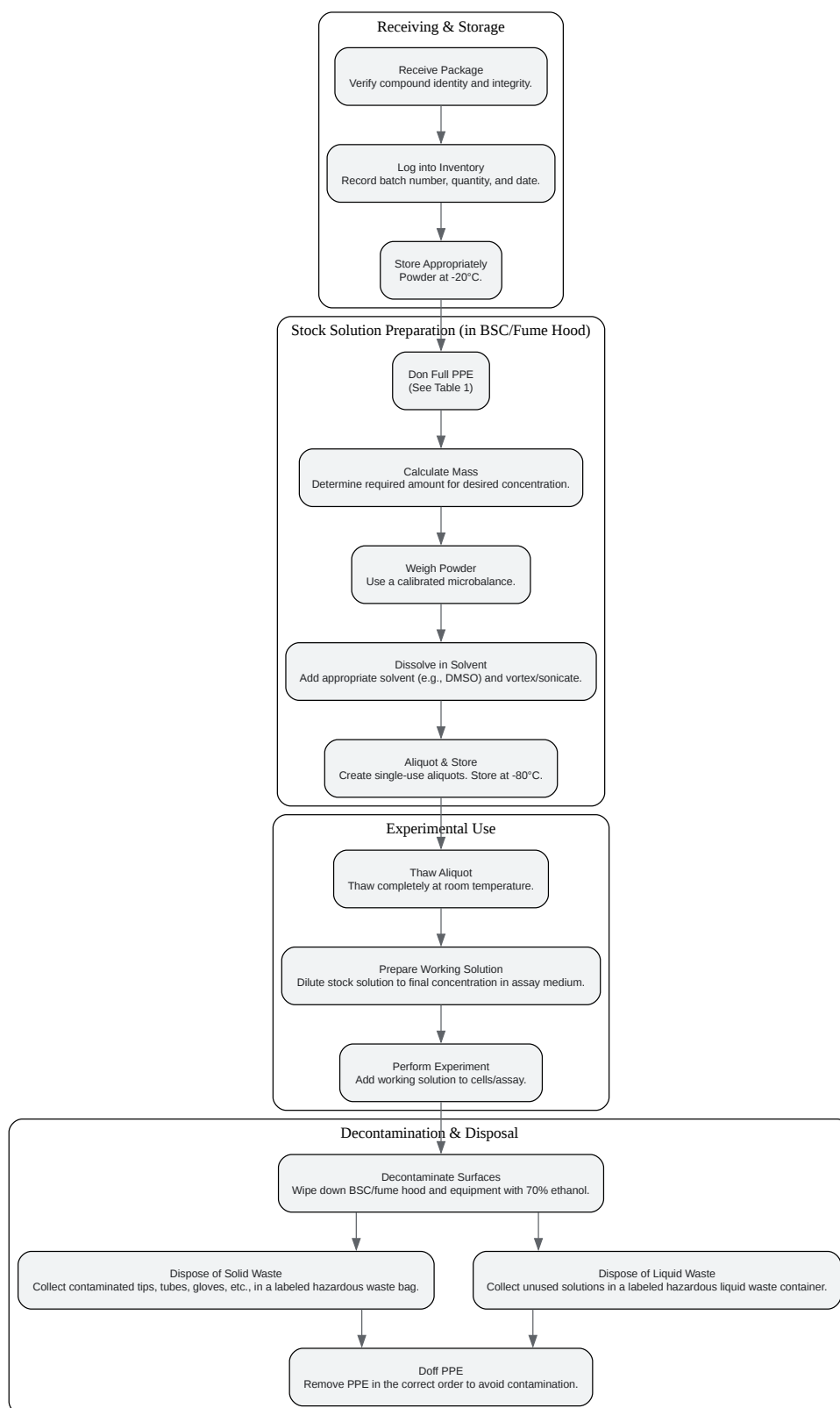
Property	Value	Source
Molecular Weight	641.11 g/mol	[5]
Appearance	Solid	[6]
IC ₅₀	1.4 nM (for PD-1/PD-L1 interaction)	[5][6][7][8]
Storage (Powder)	-20°C for up to 3 years.	[5][9]
Storage (In Solvent)	-80°C for up to 1 year or more. Aliquot to avoid repeated freeze-thaw cycles.	[5][7][8]

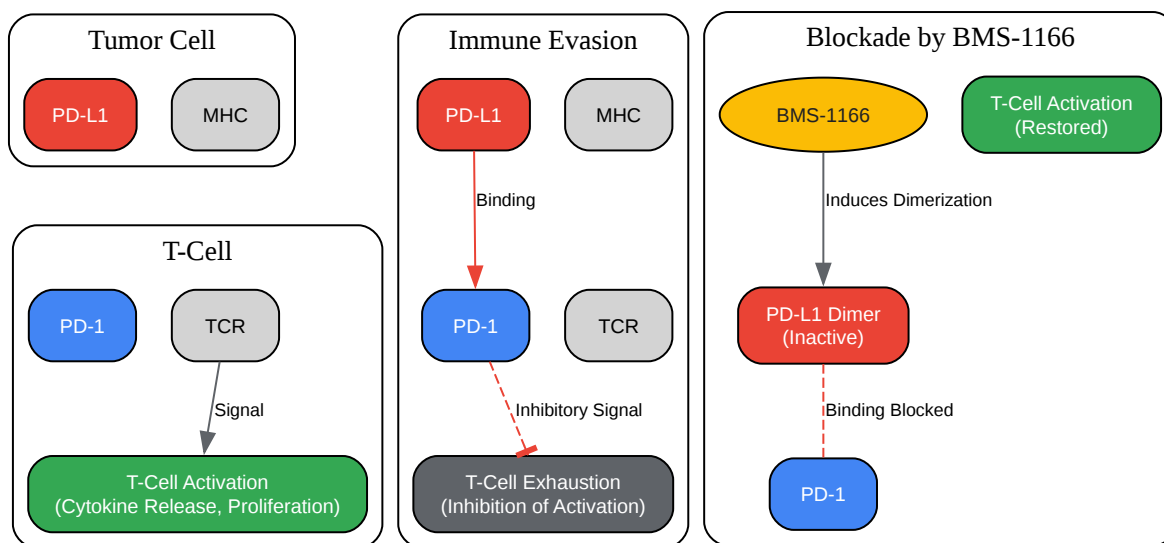
Table 3: Solubility Data

Solvent	Concentration	Notes
DMSO	≥ 100 mg/mL (155.97 mM)	[5] Use fresh, moisture-free DMSO. Sonication may be required.[9]
Ethanol	13 mg/mL	[5]
Water	Insoluble	[5]
In Vivo Formulation 1	≥ 2.08 mg/mL (3.24 mM)	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline. Prepare fresh.[7]
In Vivo Formulation 2	≥ 2.08 mg/mL (3.24 mM)	10% DMSO, 90% (20% SBE-β-CD in Saline). Prepare fresh. [7]
In Vivo Formulation 3	≥ 2.08 mg/mL (3.24 mM)	10% DMSO, 90% Corn Oil. Prepare fresh.[7]

Operational Plan: From Receipt to Disposal

The following workflow outlines the key steps for safely handling **BMS-1166** in a laboratory setting.





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